

Essential Safety and Logistics for Handling 3,4-Difluorophenylglycine

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Compound of Interest

Compound Name: 3,4-Difluorophenylglycine

Cat. No.: B1302394

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For researchers, scientists, and drug development professionals, the safe handling of novel chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **3,4-Difluorophenylglycine**, including detailed operational and disposal plans to ensure laboratory safety and procedural clarity.

Hazard Assessment and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **3,4-Difluorophenylglycine** is not readily available, a precautionary approach is recommended based on the handling guidelines for structurally similar compounds and general laboratory chemicals. The presence of fluorine atoms suggests that the compound could be an irritant. Therefore, it is crucial to minimize exposure.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specification
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory.
Hand Protection	Chemical-resistant gloves	Nitrile gloves are a suitable choice. Always inspect gloves before use and change them frequently, especially if contaminated.
Body Protection	Laboratory Coat	A standard lab coat should be worn and kept fastened.
Respiratory Protection	Dust Mask or Respirator	Recommended when handling large quantities or if there is a potential for dust generation.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **3,4-Difluorophenylglycine** will minimize risks and ensure the integrity of your experiments.

2.1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Log the chemical into your laboratory's inventory system.
- Store the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.^[1]
- Ensure the container is tightly closed when not in use.^[2]

2.2. Weighing and Preparation of Solutions:

- Perform all manipulations that may generate dust, such as weighing, in a chemical fume hood or a designated containment area.

- Use appropriate tools, such as a spatula, for transferring the solid.
- When preparing solutions, add the solid to the solvent slowly to avoid splashing.

2.3. Experimental Use:

- Handle the compound in a well-ventilated area.
- Avoid direct contact with the skin, eyes, and clothing.
- Keep the container closed when not in use to prevent contamination and exposure.

2.4. Spill and Emergency Procedures:

- **Small Spills:** In case of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a labeled container for hazardous waste disposal. Clean the spill area with a suitable solvent.
- **Large Spills:** Evacuate the area and alert your laboratory's safety officer.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.
- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.
- **Inhalation:** Move to fresh air. If breathing is difficult, seek medical attention.
- **Ingestion:** Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Plan

Proper disposal of **3,4-Difluorophenylglycine** and its associated waste is crucial to protect the environment and comply with regulations.

3.1. Waste Segregation:

- Solid Waste: Collect unused **3,4-Difluorophenylglycine** and any contaminated materials (e.g., weighing paper, gloves, paper towels) in a designated, clearly labeled hazardous waste container.^[3]
- Liquid Waste: Solutions containing **3,4-Difluorophenylglycine** should be collected in a separate, labeled liquid hazardous waste container. Do not mix with other incompatible waste streams.

3.2. Container Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**3,4-Difluorophenylglycine**".
- Indicate the approximate concentration if it is a solution.

3.3. Storage of Waste:

- Store hazardous waste containers in a designated satellite accumulation area within the laboratory.
- Keep waste containers securely closed.

3.4. Final Disposal:

- Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor. Do not dispose of this chemical down the drain or in the regular trash.^[3]

Quantitative Data

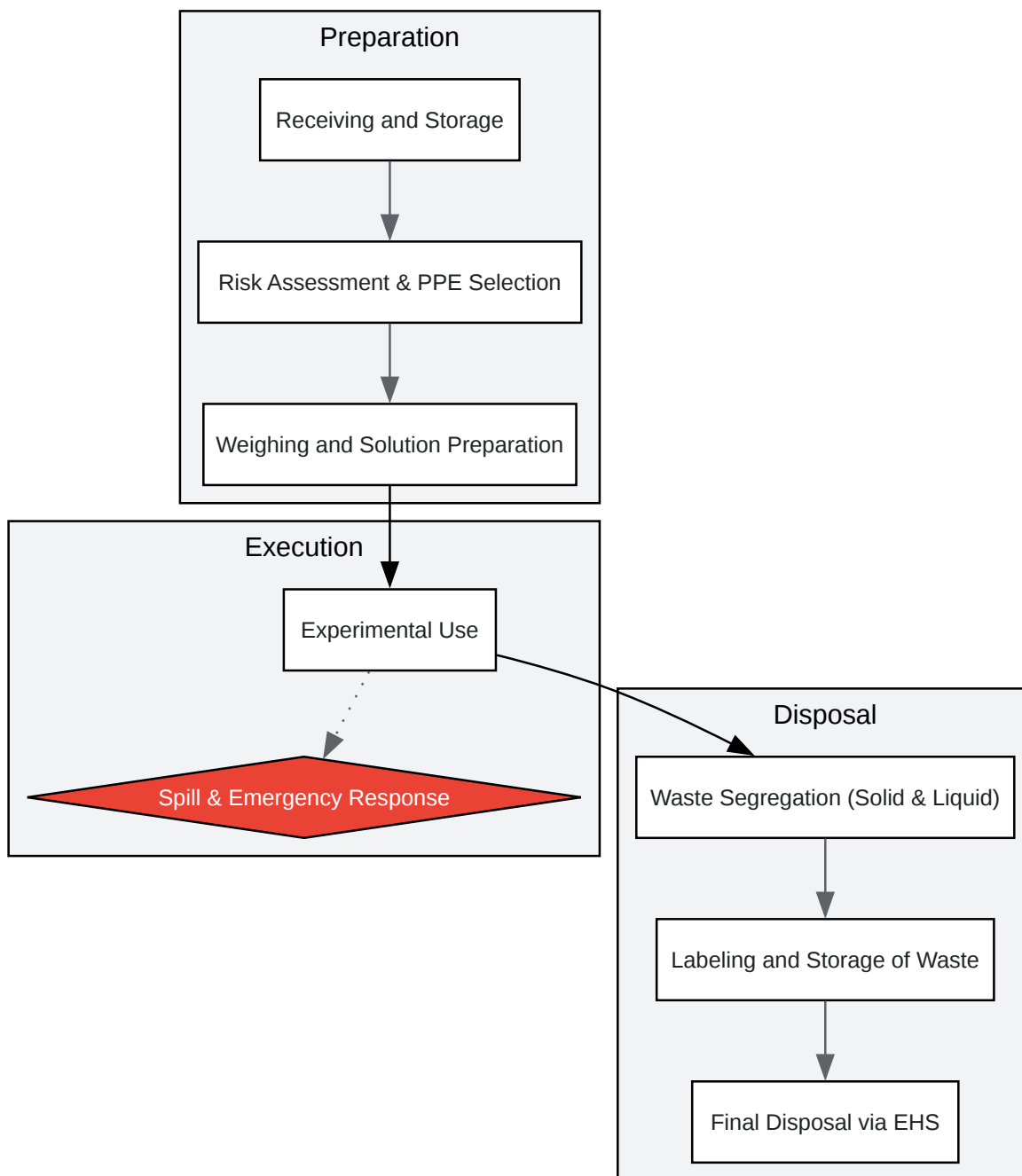
The following table summarizes the available physical and chemical properties for **3,4-Difluorophenylglycine**.

Property	Value
Molecular Formula	C ₈ H ₇ F ₂ NO ₂
Molecular Weight	187.14 g/mol
IUPAC Name	2-amino-2-(3,4-difluorophenyl)acetic acid

Source: PubChem CID 2737052

Experimental Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **3,4-Difluorophenylglycine**.



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Caption: Workflow for handling **3,4-Difluorophenylglycine**.

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References

- 1. fishersci.com [fishersci.com]
- 2. somatco.com [somatco.com]
- 3. How to Dispose of Chemical Waste in a Lab Correctly [gaiaca.com]
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